

Predicted Chemical Properties of 9-Oxonerolidol: A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

9-Oxonerolidol is a sesquiterpenoid of interest within the scientific community, recognized for its potential therapeutic applications, including its antibacterial and antifungal properties. This technical guide provides an in-depth overview of the predicted chemical properties of **9-Oxonerolidol**, alongside relevant experimental protocols and a visualization of its potential mechanism of action. The information presented herein is intended to support further research and drug development efforts centered on this compound.

Predicted Physicochemical Properties

A comprehensive prediction of the physicochemical properties of **9-Oxonerolidol** was generated using the SwissADME web tool. The Simplified Molecular Input Line Entry System (SMILES) string for **9-Oxonerolidol**, CC(=CCCC(=O)C(C)(O)C=C)C, was used as the input for these predictions. The results are summarized in the table below, offering insights into the molecule's likely behavior in various chemical and biological systems.



Property	Predicted Value	Unit
Molecular Formula	C15H24O2	
Molecular Weight	236.35	g/mol
Boiling Point	361.8 ± 42.0	°C
Density	0.935 ± 0.06	g/cm³
рКа	14.36 ± 0.29	
LogP (Octanol/Water)	3.54	_
Water Solubility (LogS)	-3.67	_
Water Solubility	4.23e-02	g/L
Water Solubility	1.79e-04	mol/L
Gastrointestinal Absorption	High	
Blood-Brain Barrier Permeant	Yes	

Experimental Protocols

The following are detailed methodologies for the experimental determination of key physicochemical properties of sesquiterpenoids like **9-Oxonerolidol**.

Determination of n-Octanol/Water Partition Coefficient (LogP) - Shake Flask Method (OECD TG 117)

The shake-flask method is a widely accepted standard for determining the partition coefficient (LogP) of a substance between n-octanol and water.

Principle: A known amount of the test substance is dissolved in a mixture of pre-saturated n-octanol and water. The mixture is shaken until equilibrium is reached, after which the concentrations of the substance in both phases are measured. The LogP is the logarithm of the ratio of the concentration in the n-octanol phase to that in the aqueous phase.

Procedure:



- Preparation of Solvents: Pre-saturate n-octanol with water and water with n-octanol by shaking them together for 24 hours, followed by separation of the two phases.
- Test Substance Preparation: Prepare a stock solution of **9-Oxonerolidol** in a suitable solvent (e.g., DMSO) if it is not directly soluble in the octanol-water mixture.
- Partitioning: In a suitable vessel, combine a measured volume of the pre-saturated n-octanol
 and pre-saturated water. Add a small, accurately known amount of the 9-Oxonerolidol stock
 solution.
- Equilibration: Shake the vessel at a constant temperature until equilibrium is achieved. The time required for equilibration should be determined in preliminary experiments.
- Phase Separation: Centrifuge the mixture to ensure complete separation of the n-octanol and water phases.
- Concentration Analysis: Determine the concentration of 9-Oxonerolidol in each phase using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC).
- Calculation: Calculate the LogP using the formula: LogP = log10([Concentration in Octanol] /
 [Concentration in Water]).

Determination of Water Solubility - Flask Method (OECD TG 105)[1][2][3][4]

The flask method is a straightforward approach for determining the water solubility of substances.

Principle: An excess amount of the test substance is agitated in water at a constant temperature until saturation is reached. The concentration of the substance in the aqueous solution is then determined analytically.

Procedure:

 Apparatus: Use a constant temperature bath, a suitable stirring device, and analytical instrumentation for concentration measurement.

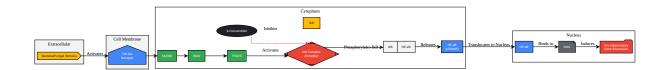


- Test Substance Addition: Add an excess amount of 9-Oxonerolidol to a flask containing a known volume of distilled or deionized water.
- Equilibration: Stir the mixture in the constant temperature bath for a sufficient period to reach equilibrium (saturation). This duration should be determined from preliminary tests.
- Phase Separation: Allow the mixture to stand in the temperature bath to allow undissolved material to settle. If necessary, centrifuge or filter the solution to remove any suspended particles.
- Concentration Analysis: Take a sample of the clear aqueous phase and determine the concentration of dissolved 9-Oxonerolidol using a validated analytical method (e.g., HPLC, GC-MS).
- Calculation: The water solubility is reported as the measured concentration of the saturated solution at the specified temperature.

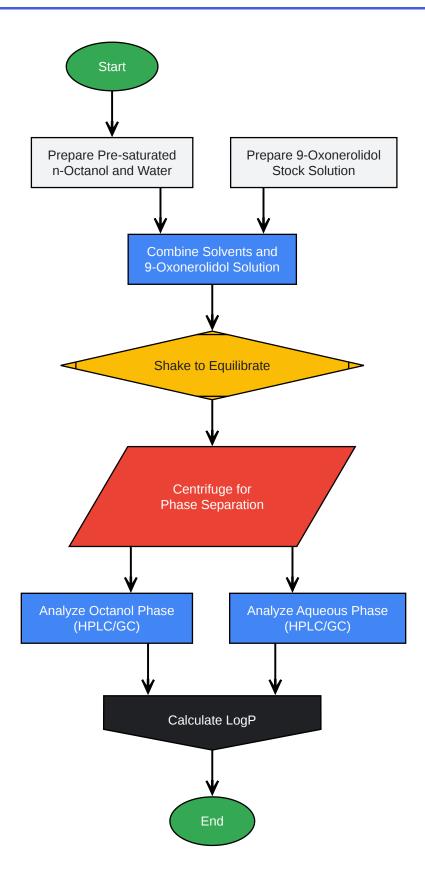
Potential Mechanism of Action: Signaling Pathway

Sesquiterpenoids have been reported to exert their antimicrobial and anti-inflammatory effects through the inhibition of the Nuclear Factor-kappa B (NF-κB) signaling pathway.[1][2][3][4][5][6] This pathway is a key regulator of the inflammatory response and cell survival. The following diagram illustrates a plausible mechanism by which **9-Oxonerolidol** may inhibit this pathway.

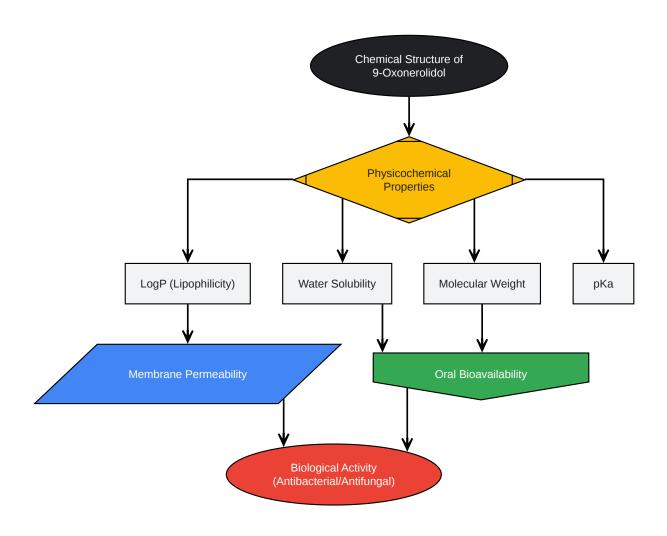












Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

• 1. Inhibitory Potential of the Drimane Sesquiterpenoids Isotadeonal and Polygodial in the NF-kB Pathway - PMC [pmc.ncbi.nlm.nih.gov]



- 2. Sesquiterpene lactones specifically inhibit activation of NF-kappa B by preventing the degradation of I kappa B-alpha and I kappa B-beta PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Can we predict the effects of NF-κB inhibition in sepsis? Studies with parthenolide and ethyl pyruvate - PMC [pmc.ncbi.nlm.nih.gov]
- 4. The antiinflammatory sesquiterpene lactone parthenolide inhibits NF-kappa B by targeting the I kappa B kinase complex PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Sesquiterpenoids Specially Produced by Fungi: Structures, Biological Activities, Chemical and Biosynthesis (2015–2020) PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Predicted Chemical Properties of 9-Oxonerolidol: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b580015#predicted-chemical-properties-of-9-oxonerolidol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com